

Purification of 4,4'-Dibromobiphenyl by recrystallization from methanol

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Compound of Interest

Compound Name: 4,4'-Dibromobiphenyl

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Technical Support Center: Purification of 4,4'-Dibromobiphenyl

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the purification of **4,4'-Dibromobiphenyl** by recrystallization from methanol.

Key Data Summary

The following table summarizes the essential physical and solubility properties of **4,4'-Dibromobiphenyl**, critical for a successful recrystallization.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₈ Br ₂	[1]
Molecular Weight	312.00 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	163-169 °C	[4]
Boiling Point	355-360 °C	
Solubility in Water	Insoluble	[3]
Solubility in Methanol (Cold)	Sparingly soluble to insoluble	[5]
Solubility in Methanol (Hot)	Soluble	[5]
Solubility in other Organic Solvents	Soluble in benzene, ethanol, and acetone.	[3]

Experimental Protocol: Recrystallization of 4,4'-Dibromobiphenyl from Methanol

This protocol outlines the step-by-step procedure for the purification of **4,4'-Dibromobiphenyl** using methanol as the recrystallization solvent.

Materials and Equipment:

- Crude **4,4'-Dibromobiphenyl**
- Methanol (reagent grade)
- Erlenmeyer flasks (appropriate sizes)
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Buchner funnel and flask

- Filter paper
- Glass stirring rod
- Ice bath
- Spatula
- Watch glass

Procedure:

- Dissolution:
 - Place the crude **4,4'-Dibromobiphenyl** into an Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of methanol to the flask, just enough to create a slurry.
 - Gently heat the mixture on a hot plate with stirring. The boiling point of methanol is approximately 64.7 °C.
 - Gradually add more methanol in small portions until the **4,4'-Dibromobiphenyl** completely dissolves. Avoid adding an excess of solvent to ensure a good yield.
- Hot Filtration (Optional):
 - If insoluble impurities are present after dissolution, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a funnel with fluted filter paper.
 - Quickly filter the hot solution to remove the insoluble impurities.
- Crystallization:
 - Remove the flask from the hot plate and cover it with a watch glass.
 - Allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.

- Once the flask has reached room temperature, place it in an ice bath to maximize crystal formation.
- Isolation of Crystals:
 - Collect the crystals by vacuum filtration using a Buchner funnel and filter paper.
 - Wash the crystals with a small amount of ice-cold methanol to remove any remaining soluble impurities.
- Drying:
 - Dry the purified crystals in a desiccator or a vacuum oven at a low temperature to remove any residual methanol.

Troubleshooting Guide

This guide addresses common issues encountered during the recrystallization of **4,4'-Dibromobiphenyl** from methanol.

Problem	Possible Cause(s)	Solution(s)
Low or No Crystal Formation	- Too much solvent was used.- The solution was not cooled sufficiently.	- Boil off some of the methanol to concentrate the solution and then allow it to cool again.- Ensure the solution is cooled in an ice bath for an adequate amount of time.
Oiling Out	- The solution is supersaturated, and the compound is coming out of solution above its melting point.- The cooling rate is too fast.	- Reheat the solution to dissolve the oil, add a small amount of additional methanol, and allow it to cool more slowly.- Scratch the inside of the flask with a glass stirring rod to induce crystallization.
Low Product Yield	- Too much solvent was used, resulting in a significant amount of the product remaining in the mother liquor.- Premature crystallization during hot filtration.- Incomplete transfer of crystals.	- Use the minimum amount of hot methanol necessary for dissolution.- Ensure the filtration apparatus is pre-heated before hot filtration.- Rinse the flask with a small amount of ice-cold methanol to recover all crystals.
Product is still impure after recrystallization	- The cooling was too rapid, trapping impurities within the crystals.- The chosen solvent (methanol) may not be ideal for removing the specific impurities present.	- Allow the solution to cool more slowly to room temperature before placing it in an ice bath.- Consider a second recrystallization or an alternative purification method such as column chromatography.

Frequently Asked Questions (FAQs)

Q1: Why is methanol a suitable solvent for the recrystallization of **4,4'-Dibromobiphenyl**?

A1: Methanol is a good solvent for this recrystallization because **4,4'-Dibromobiphenyl** exhibits high solubility in hot methanol and low solubility in cold methanol. This significant difference in solubility with temperature allows for the effective dissolution of the compound at high temperatures and its subsequent crystallization upon cooling, leaving impurities behind in the solvent.

Q2: What is the expected appearance of pure **4,4'-Dibromobiphenyl**?

A2: Pure **4,4'-Dibromobiphenyl** should be a white to off-white crystalline powder.^[3]

Q3: How can I confirm the purity of my recrystallized **4,4'-Dibromobiphenyl**?

A3: The purity can be assessed by several methods:

- Melting Point Determination: A sharp melting point range close to the literature value (163-169 °C) indicates high purity.
- Thin-Layer Chromatography (TLC): A single spot on a TLC plate suggests a pure compound.
- Spectroscopic Techniques: Techniques such as NMR, IR, and Mass Spectrometry can confirm the structure and purity of the compound.

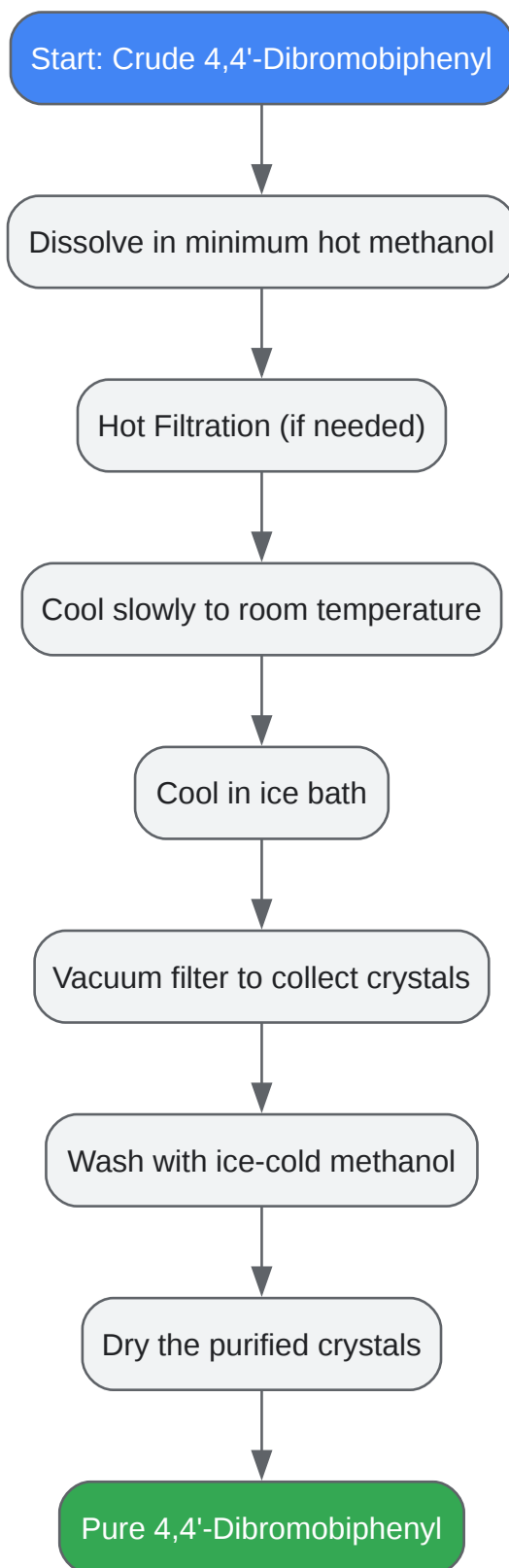
Q4: What should I do if my product "oils out" instead of forming crystals?

A4: "Oiling out" occurs when the compound separates from the solution as a liquid rather than a solid. To resolve this, reheat the solution until the oil redissolves. Add a small amount of additional methanol to decrease the saturation and then allow the solution to cool at a much slower rate. Scratching the inner surface of the flask with a glass rod can also help to initiate crystallization.

Q5: Can other solvents be used for the recrystallization of **4,4'-Dibromobiphenyl**?

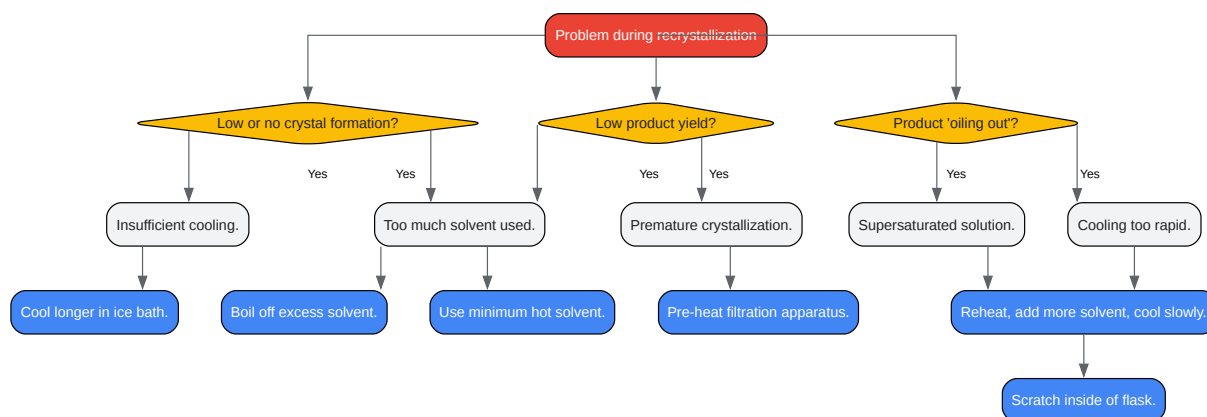
A5: Yes, other organic solvents such as benzene and ethanol can also be used.^[3] The choice of solvent depends on the specific impurities you are trying to remove. It is always recommended to perform a small-scale solvent screen to determine the optimal solvent for your specific sample.

Visual Guides



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Caption: Experimental workflow for the recrystallization of **4,4'-Dibromobiphenyl**.



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Caption: Troubleshooting decision tree for common recrystallization issues.

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